

tripropylene glycol monomethyl ether emission control NOx PM trade-off

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Compound Focus: Tripropylene glycol monopropyl ether

CAS No.: 96077-04-2

Cat. No.: S3605229

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Basic Information on Tripropylene Glycol Monomethyl Ether

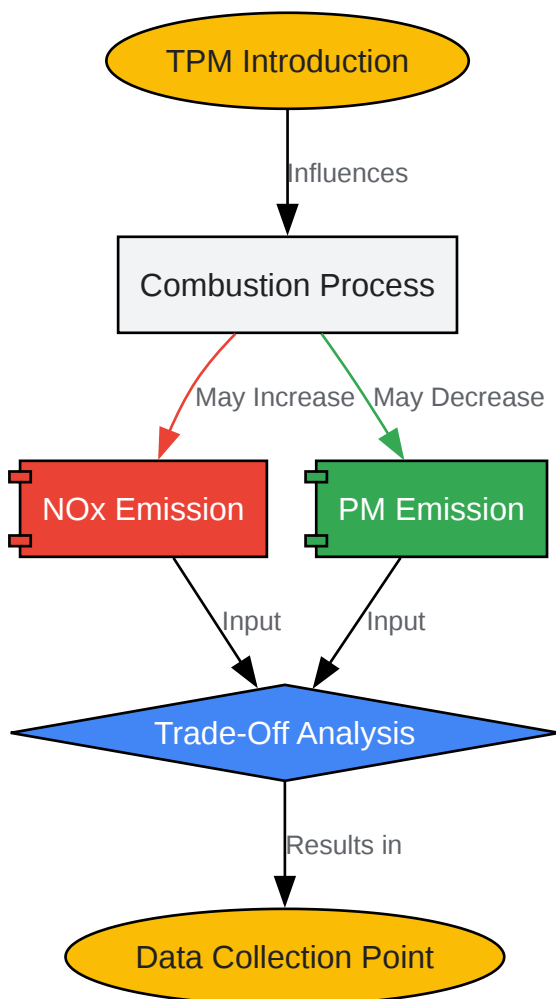
The table below summarizes the fundamental identification and physical properties of TPM found in the search results. Please note that this is **not the emission control data** you are seeking. [1] [2]

Property	Value / Description
Common Name	Tripropylene Glycol Monomethyl Ether (TPM) [1] [2]
CAS Number	20324-33-8 [1] [2]
Molecular Formula	C ₁₀ H ₂₂ O ₄ [1] [2]
Appearance	Clear, Transparent Liquid [2]
Odor	Ether-like [2]
Density	~1.0 g/cm ³ [1]
Boiling Point	270.8 ± 20.0 °C [1]

Property	Value / Description
Flash Point	117.6 ± 21.8 °C [1]
Miscibility	Completely miscible in water [2]

Framework for Documentation and Diagrams

Once you gather the necessary data, you can structure it effectively. Below is a Graphviz DOT script that serves as a template for visualizing a potential emission trade-off relationship. You can adapt this workflow as your experimental understanding develops.



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Diagram Title: Emission Trade-off Analysis Workflow

This diagram outlines a high-level process for analyzing the trade-off between NO_x and Particulate Matter (PM) emissions when using a fuel additive like TPM. [3] [4] [5] The `labeldistance=2.5` attribute ensures the edge labels are placed clearly. [6] [4] [5]

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References

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